

(Z)-Chlorprothixene-D6: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: Chlorprothixene-D6

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Prepared by a Senior Application Scientist

This guide provides an in-depth exploration of (Z)-**Chlorprothixene-D6**, a deuterated analog of the typical antipsychotic drug chlorprothixene. Designed for researchers, scientists, and professionals in drug development, this document delves into the essential chemical identifiers, physicochemical properties, and critical applications of this stable isotope-labeled compound. The narrative emphasizes the practical insights and causal reasoning behind its use, particularly as an internal standard in bioanalytical assays.

Introduction: The Significance of Deuterated Standards in Bioanalysis

In the landscape of modern bioanalytical chemistry, particularly in pharmacokinetic and metabolic studies, the use of stable isotope-labeled internal standards is considered the gold standard.^[1] (Z)-**Chlorprothixene-D6**, by virtue of its six deuterium atoms, serves as an exemplary internal standard for the quantification of chlorprothixene in complex biological matrices. The near-identical physicochemical properties to the parent compound ensure that it mimics the analyte's behavior during sample preparation, chromatography, and mass

spectrometric detection, thereby correcting for variability and enhancing the accuracy and precision of the analytical method.[\[2\]](#)[\[3\]](#)

This guide will provide a comprehensive overview of (Z)-**Chlorprothixene-D6**, offering the necessary technical details for its effective implementation in a research setting.

Core Chemical Identifiers

A precise understanding of a compound's identity is fundamental to its application in research. This section provides the core chemical identifiers for (Z)-**Chlorprothixene-D6** and its common salt form.

(Z)-Chlorprothixene-D6 (Free Base)

Identifier	Value	Source
IUPAC Name	(3Z)-3-(2-chloro-9H-thioxanthen-9-ylidene)-N,N-di(methyl-d3)propan-1-amine	N/A
CAS Number	1246912-83-3	[4] [5]
Molecular Formula	C ₁₈ H ₁₂ D ₆ ClNS	[4]
Molecular Weight	321.90 g/mol	[4]

(Z)-Chlorprothixene-D6 Hydrochloride

Identifier	Value	Source
IUPAC Name	(3Z)-3-(2-chloro-9H-thioxanthen-9-ylidene)-N,N-di(methyl-d3)propan-1-amine hydrochloride	N/A
CAS Number	1246832-91-6	[6]
Molecular Formula	C ₁₈ H ₁₃ D ₆ Cl ₂ NS	N/A
Molecular Weight	358.36 g/mol	[6]

Synonyms and Common Trade Names

(Z)-**Chlorprothixene-D6** and its parent compound are known by several names, which can be critical to identify when conducting literature searches and procuring materials.

Common Synonyms:

- (3Z)-3-(2-Chloro-9H-thioxanthen-9-ylidene)-N,N-(dimethyl-d6)-1-propanamine
- Truxal-d6
- cis-**Chlorprothixene-d6**
- Taractan-d6

The non-deuterated parent compound, Chlorprothixene, is often sold under the brand name Truxal.^[7]

Physicochemical and Pharmacokinetic Properties

The physical and chemical characteristics of (Z)-**Chlorprothixene-D6** are expected to be very similar to its non-deuterated counterpart, with minor differences arising from the increased mass of deuterium.

Physical Properties

Property	Value (for non-deuterated form)	Source
Melting Point	224-226 °C (hydrochloride)	[8]
Appearance	White to off-white solid	[8]
Solubility	Hydrochloride: Soluble in water and alcohol, slightly soluble in methylene chloride. Soluble in ethanol (~30 mg/ml), DMSO (~30 mg/ml), and dimethyl formamide (~30 mg/ml). In PBS (pH 7.2), the solubility is approximately 10 mg/ml. Free Base: Practically insoluble in water.	[8][9]

Chemical Properties and Stability

The chemical stability of (Z)-**Chlorprothixene-D6** is comparable to that of chlorprothixene. The C-D bonds are stronger than C-H bonds, which can sometimes lead to a kinetic isotope effect, potentially slowing down metabolic processes at the deuterated sites. However, for its primary use as an internal standard, this effect is generally negligible during the analytical process.

Key Stability Information (for non-deuterated form):

- Sensitive to light and air.[10]
- Should be stored in a tightly sealed container, protected from light.
- Recommended storage is at 2-8°C for the solid form.[4][8] Aqueous solutions are not recommended for storage for more than one day.[9]

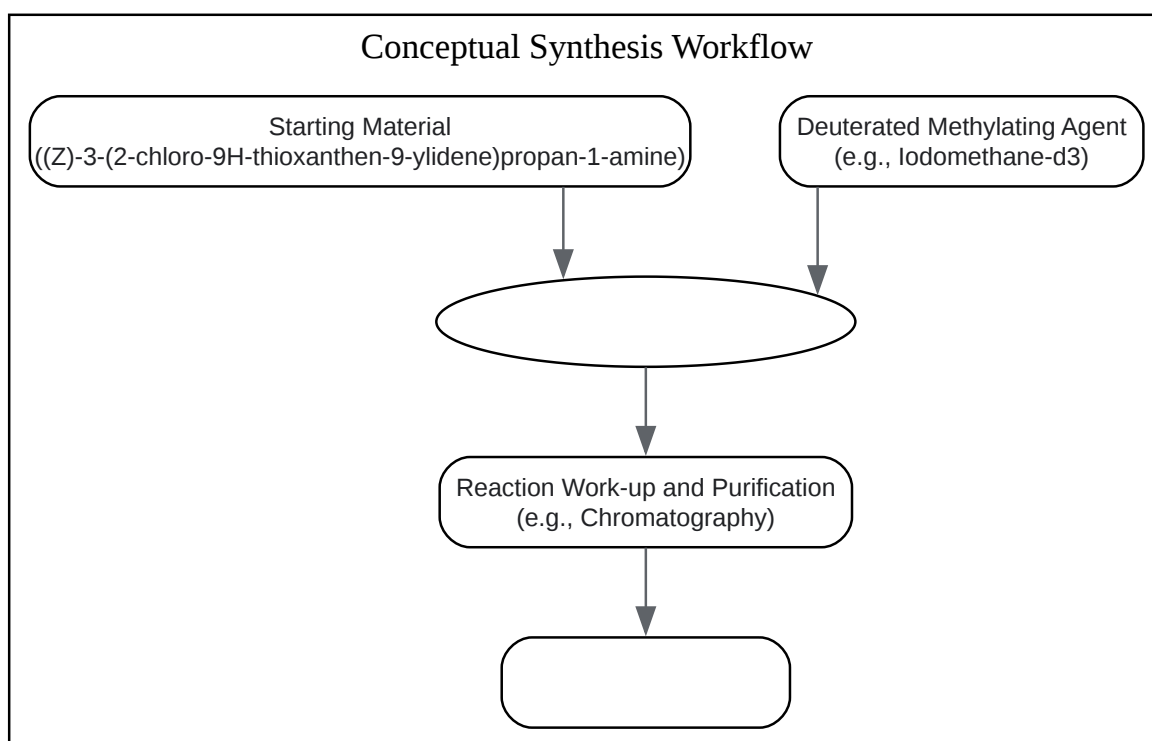
Pharmacokinetic Profile (of non-deuterated Chlorprothixene)

Understanding the pharmacokinetics of the parent drug is crucial when developing bioanalytical methods.

Parameter	Value	Source
Metabolism	Hepatic	[7]
Elimination Half-life	8–12 hours	[7]
Excretion	Feces and urine	[7]

Synthesis and Manufacturing

Commercially available (Z)-**Chlorprothixene-D6** is a high-purity standard, typically synthesized by introducing deuterium at the N,N-dimethyl moiety. While specific, proprietary synthesis protocols are not publicly disclosed, a general conceptual workflow can be outlined.



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Caption: Conceptual synthesis of (Z)-**Chlorprothixene-D6**.

The synthesis would likely involve the N-alkylation of a desmethyl precursor with a deuterated methylating agent, such as iodomethane-d3 or dimethyl-d6 sulfate. The reaction conditions would be optimized to ensure complete dimethylation and to preserve the (Z)-isomer configuration. Subsequent purification, typically by chromatography, is essential to achieve the high chemical and isotopic purity required for a reference standard.^[4]

Application in Bioanalytical Methods: A Practical Workflow

The primary and most critical application of (Z)-**Chlorprothixene-D6** is as an internal standard for the quantification of chlorprothixene in biological samples by liquid chromatography-tandem mass spectrometry (LC-MS/MS).

Rationale for Use

The use of a stable isotope-labeled internal standard is mandated by regulatory bodies like the FDA and EMA for bioanalytical method validation whenever possible.^[1] This is because (Z)-**Chlorprothixene-D6** co-elutes with the non-deuterated chlorprothixene, experiencing the same matrix effects and ionization suppression or enhancement in the mass spectrometer. By calculating the ratio of the analyte peak area to the internal standard peak area, these variations can be effectively normalized, leading to more accurate and reproducible results.^[2]

Experimental Protocol: Quantification of Chlorprothixene in Human Plasma

The following is a representative, step-by-step protocol for the use of (Z)-**Chlorprothixene-D6** as an internal standard.

1. Preparation of Stock and Working Solutions:

- Prepare a stock solution of (Z)-**Chlorprothixene-D6** in a suitable organic solvent (e.g., methanol or acetonitrile) at a concentration of 1 mg/mL.
- Prepare a working internal standard solution by diluting the stock solution to a final concentration of, for example, 100 ng/mL in the same solvent.

2. Sample Preparation (Protein Precipitation):

- To 100 μ L of plasma sample (calibration standards, quality controls, and unknown samples), add 20 μ L of the working internal standard solution.
- Vortex briefly to mix.
- Add 300 μ L of cold acetonitrile to precipitate the plasma proteins.
- Vortex vigorously for 1 minute.
- Centrifuge at 10,000 x g for 10 minutes at 4°C.
- Transfer the supernatant to a clean tube or a 96-well plate.
- Evaporate the supernatant to dryness under a stream of nitrogen at 40°C.
- Reconstitute the residue in 100 μ L of the mobile phase.

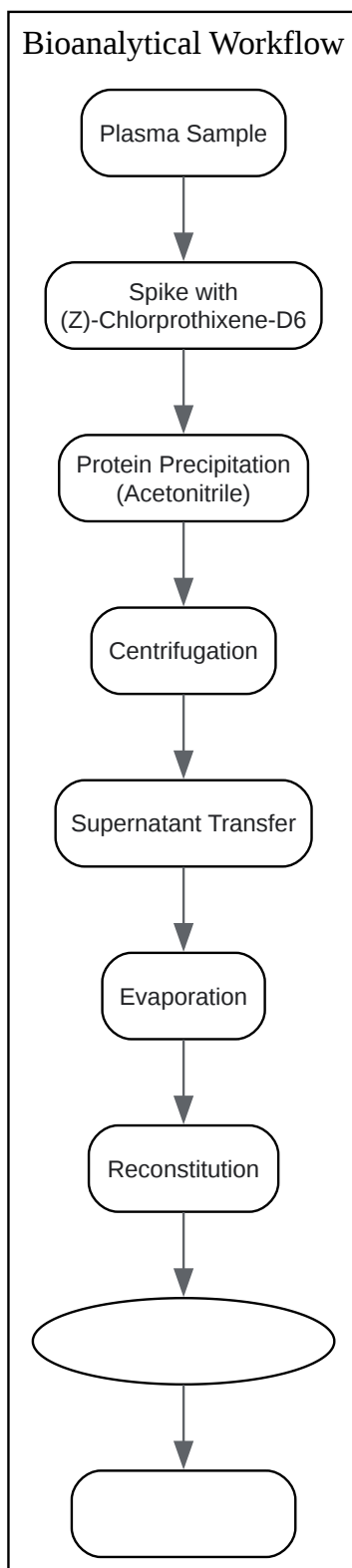
3. LC-MS/MS Analysis:

- LC System: A standard HPLC or UHPLC system.
- Column: A C18 reversed-phase column (e.g., 2.1 x 50 mm, 1.8 μ m).
- Mobile Phase: A gradient of water with 0.1% formic acid (A) and acetonitrile with 0.1% formic acid (B).
- Flow Rate: 0.4 mL/min.
- Injection Volume: 5 μ L.
- MS System: A triple quadrupole mass spectrometer.
- Ionization Mode: Electrospray Ionization (ESI), positive mode.
- MRM Transitions:
 - Chlorprothixene: Q1/Q3 transition (e.g., m/z 316.1 $\rightarrow$ 58.1)

- **(Z)-Chlorprothixene-D6**: Q1/Q3 transition (e.g., m/z 322.1 → 64.1)

4. Data Analysis:

- Integrate the peak areas for both the analyte and the internal standard.
- Calculate the peak area ratio (analyte/internal standard).
- Construct a calibration curve by plotting the peak area ratio against the concentration of the calibration standards.
- Determine the concentration of chlorprothixene in the unknown samples from the calibration curve.



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Caption: LC-MS/MS sample preparation and analysis workflow.

Safety and Handling

As a Senior Application Scientist, it is imperative to emphasize the importance of safe laboratory practices. Safety Data Sheets (SDS) for both deuterated and non-deuterated chlorprothixene highlight several hazards.

Hazard Identification

- Acute Oral Toxicity: Toxic if swallowed.[11][12][13][14]
- Skin Irritation: Causes skin irritation.[11]
- Eye Irritation: Causes serious eye irritation.[11]
- Respiratory Irritation: May cause respiratory irritation.[11]

Recommended Handling and Storage

- Personal Protective Equipment (PPE): Wear protective gloves, clothing, eye protection, and a face shield.[14]
- Handling: Avoid contact with skin, eyes, and clothing. Avoid breathing dust.[12][14] Handle in a well-ventilated area or under a fume hood.
- Storage: Store locked up in a tightly sealed container in a cool, dry place, protected from light.[4][8][12] Recommended storage temperature is 2-8°C.[4][8]

Conclusion

(Z)-**Chlorprothixene-D6** is an indispensable tool for researchers engaged in the quantitative analysis of its parent compound, chlorprothixene. Its properties as a stable isotope-labeled internal standard align perfectly with the rigorous demands of modern bioanalytical method validation, as recommended by global regulatory agencies. A thorough understanding of its chemical identifiers, physicochemical properties, and appropriate handling is paramount for its effective and safe use in the laboratory. This guide has provided a comprehensive technical overview to support researchers in leveraging this high-purity standard to achieve reliable and accurate bioanalytical data.

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